analytical techniques for 4-methyl-1,3-oxazole-2-thiol quantification

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Compound of Interest

Compound Name: *4-methyl-1,3-oxazole-2-thiol*

Cat. No.: *B7934981*

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An Application Note on the Quantitative Analysis of **4-methyl-1,3-oxazole-2-thiol**

Abstract

This technical guide provides detailed methodologies for the accurate and robust quantification of **4-methyl-1,3-oxazole-2-thiol**, a heterocyclic compound of interest in pharmaceutical and chemical research. Recognizing the compound's structural characteristics, particularly its thione-thiol tautomerism, this document outlines two primary analytical techniques: High-Performance Liquid Chromatography with UV detection (HPLC-UV) and Gas Chromatography-Mass Spectrometry (GC-MS). We delve into the rationale behind method selection, provide step-by-step experimental protocols, and present a framework for method validation in accordance with ICH Q2(R2) guidelines. This note is intended for researchers, analytical scientists, and drug development professionals requiring a reliable quantitative assay for this analyte.

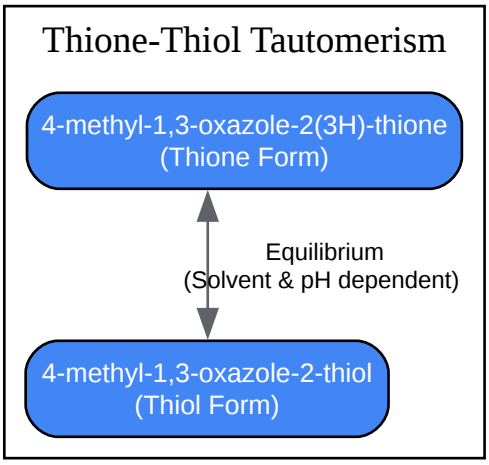
Introduction and Analyte Overview

4-methyl-1,3-oxazole-2-thiol (CAS No. 13016-17-6) is a five-membered heterocyclic compound featuring an oxazole ring substituted with a methyl group and a thiol group. The molecule's true nature is complicated by thione-thiol tautomerism, an equilibrium between the

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thione (C=S) and thiol (-SH) forms. This equilibrium is highly sensitive to the molecular environment, particularly solvent polarity and pH.[1][2] The thione form typically predominates in neutral and acidic conditions, while the thiol form is favored in alkaline media.[2] This dynamic behavior is a critical consideration for analytical method development, as it can influence chromatographic retention, spectroscopic properties, and overall stability.

Accurate quantification of **4-methyl-1,3-oxazole-2-thiol** is essential for various applications, including reaction monitoring during synthesis, purity assessment of the final compound, stability studies, and pharmacokinetic analysis. This guide provides the foundational protocols to achieve this with high fidelity.



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Caption: Thione-thiol equilibrium of the analyte.

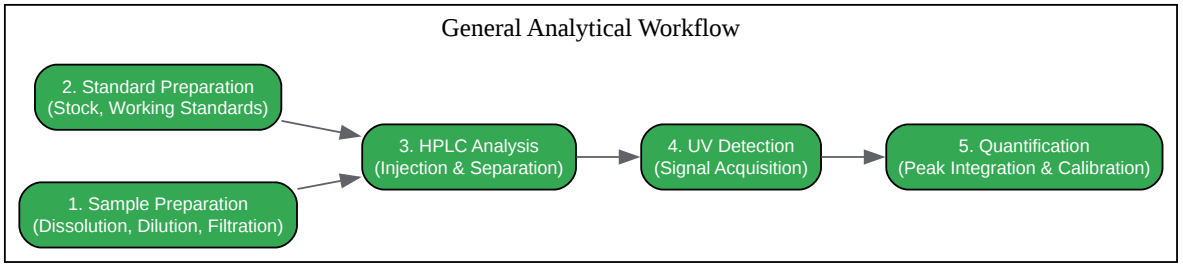
Recommended Analytical Technique: HPLC-UV

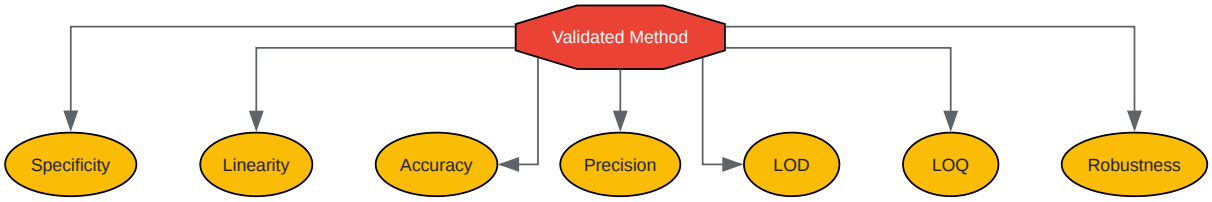
For routine quantification, Reverse-Phase High-Performance Liquid Chromatography with UV detection (RP-HPLC-UV) is the method of choice. It offers excellent specificity, sensitivity, and robustness. The choice of a C18 stationary phase provides a non-polar surface that effectively retains the moderately polar analyte. The mobile phase is buffered at a slightly acidic pH to ensure the predominance of a single tautomeric form (the thione), which results in a sharp, reproducible chromatographic peak.

Principle of HPLC-UV Quantification

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The sample is dissolved and injected into the HPLC system. It travels through the C18 column propelled by the mobile phase. The analyte is separated from impurities based on its differential partitioning between the mobile phase and the stationary phase. As the analyte elutes from the column, it passes through a UV detector. The amount of UV light absorbed at a specific wavelength (λmax) is directly proportional to its concentration, allowing for accurate quantification against a calibration curve prepared from known standards.





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Sources

- 1. researchgate.net [researchgate.net]
- 2. jocpr.com [jocpr.com]

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